

An In-depth Technical Safety Guide on 3,4,5-Trimethoxybenzaldehyde-d3

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Compound of Interest

Compound Name: 3,4,5-Trimethoxybenzaldehyde-d3

Cat. No.: B588014

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Disclaimer: Specific safety data for the deuterated compound **3,4,5-Trimethoxybenzaldehyde-d3** is limited. This document provides a comprehensive safety profile based on the available data for its non-deuterated analogue, 3,4,5-Trimethoxybenzaldehyde (CAS 86-81-7). The fundamental chemical properties and expected toxicological profiles are considered to be closely related. Deuterium substitution may alter pharmacokinetic and metabolic profiles but is not expected to significantly change the acute hazard profile.^[1]

Chemical Identification and Physical Properties

This section details the key identifiers and physicochemical properties of both the deuterated and non-deuterated forms of 3,4,5-Trimethoxybenzaldehyde.

Identifier	3,4,5-Trimethoxybenzaldehyde-d3	3,4,5-Trimethoxybenzaldehyde
CAS Number	1219805-17-0[1][2]	86-81-7[3]
Molecular Formula	C ₁₀ H ₉ D ₃ O ₄ [1]	C ₁₀ H ₁₂ O ₄ [3]
Molecular Weight	199.22 g/mol [1][2]	196.20 g/mol [4]
IUPAC Name	3,5-dimethoxy-4-(trideuteriomethoxy)benzaldehyde[1]	3,4,5-trimethoxybenzaldehyde[4]
Synonyms	-	TMBA

Physical & Chemical Property	Value
Appearance	Light cream / Light yellow solid flakes or powder[3][5]
Melting Point	72 - 76 °C[3][6]
Boiling Point	163 - 165 °C at 10-13 mmHg[3][5][6]
Solubility	Soluble in chloroform.[7] Insoluble in water.[8]
Vapor Pressure	0.00113 mmHg[4]
Stability	Stable under normal storage and handling conditions.[9]

Hazard Identification and Classification

The compound is classified as hazardous. The following table summarizes its GHS classification and associated precautionary statements.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3]

Signal Word: Warning

Hazard Pictograms:

-  alt text

Toxicological Information

Accidental ingestion may be harmful.[8] Animal experiments suggest that ingestion of less than 150 grams could be fatal or cause serious health damage.[8]

Toxicological Data	Value	Species
LD50 (Oral)	422 mg/kg[8]	Bird (unspecified)[8]

Key Health Effects:

- Skin Contact: Causes skin irritation.[3] Prolonged or repeated contact may lead to dermatitis or skin sensitization (contact allergies).[8] It is advised not to expose open cuts or abraded skin to this material.[8]
- Eye Contact: Causes serious eye irritation and potential damage.[3][8]
- Inhalation: May cause respiratory system irritation.[3] High concentrations of irritating compounds could potentially lead to reactive airways dysfunction syndrome (RADS).[8]
- Ingestion: Harmful if swallowed.[3]

Experimental Protocols

Detailed experimental protocols for the cited toxicological data are not available in the referenced Safety Data Sheets. The LD50 value is reported from the Registry of Toxic Effects of Chemical Substances (RTECS), which is a database of toxicological information, but the specific study methodology is not provided in the publicly available documents.[8]

Handling, Storage, and First Aid

Adherence to proper laboratory protocols is essential when working with this compound.

Safety Measure	Protocol
Handling	Avoid all personal contact, including inhalation of dust.[8] Wash hands and any exposed skin thoroughly after handling.[3] Use in a well-ventilated area.[3] Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.[3]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[3] Store at room temperature.[8] Incompatible with strong oxidizing agents.[3][8]
Disposal	Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3]

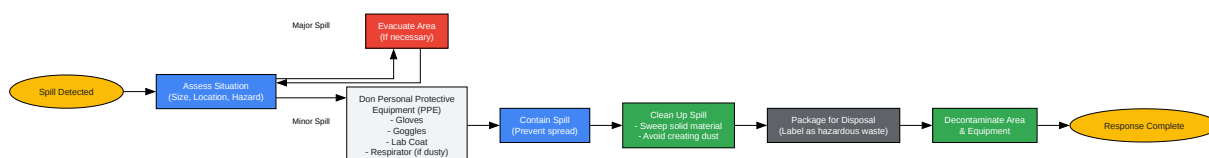
Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. If feeling unwell, call a POISON CENTER or doctor.[3]
Skin Contact	Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Take off contaminated clothing and wash it before reuse.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
Ingestion	If swallowed, call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[3] Never give anything by mouth to an unconscious person.[5][10]

Accidental Release and Firefighting Measures

Measure	Protocol
Spill Cleanup	Ensure adequate ventilation and wear appropriate PPE.[3] Avoid dust formation.[3] Sweep up the material and shovel it into a suitable container for disposal.[3] Prevent the product from entering drains.[10]
Firefighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[5][10] The material is combustible, and fine dust accumulations may burn rapidly if ignited.[8] Combustion products include carbon monoxide and carbon dioxide.[8] Firefighters should wear self-contained breathing apparatus.[3]

Visualized Safety Workflow

The following diagram illustrates a logical workflow for responding to an accidental spill of **3,4,5-Trimethoxybenzaldehyde-d3** in a laboratory setting.



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Caption: Workflow for handling an accidental chemical spill.

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References

- 1. 3,4,5-Trimethoxybenzaldehyde-d3 | CAS#:1219805-17-0 | Chemsrce [chemsrc.com]
- 2. scbt.com [scbt.com]
- 3. fishersci.com [fishersci.com]
- 4. 3,4,5-Trimethoxybenzaldehyde | C₁₀H₁₂O₄ | CID 6858 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3,4,5-Trimethoxybenzaldehyde - Safety Data Sheet [chemicalbook.com]
- 6. 3,4,5-Trimethoxybenzaldehyde | 86-81-7 [chemicalbook.com]
- 7. 3,4,5-trimethoxybenzaldehyde [chemister.ru]

- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. carlroth.com [carlroth.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
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